

Solubility Profile of 2,3-Dichlorophenol: A Technical Guide for Researchers

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This technical guide provides a comprehensive overview of the solubility of **2,3-dichlorophenol** in water and various organic solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available quantitative data, details standard experimental methodologies for solubility determination, and presents a visual workflow of a key experimental protocol.

Executive Summary

2,3-Dichlorophenol (2,3-DCP), a chlorinated aromatic compound, sees use as a chemical intermediate in the synthesis of pharmaceuticals and other complex organic molecules. Its solubility is a critical parameter influencing its reactivity, bioavailability, and environmental fate. This guide summarizes the known solubility data for 2,3-DCP in aqueous and organic media, providing a foundational resource for laboratory applications. While aqueous solubility is documented with some variability, quantitative data in organic solvents is sparse in publicly available literature.

Quantitative Solubility Data

The solubility of **2,3-dichlorophenol** is presented below. Data has been aggregated from various chemical databases and literature sources. It is important to note the variability in reported aqueous solubility values, which may be attributed to differences in experimental conditions such as pH and temperature.



Table 1: Solubility of 2,3-Dichlorophenol in Water

Temperature (°C)	рН	Solubility (g/L)	Citation(s)
20	Not Specified	< 1	[1][2]
20	Not Specified	4.5	[3]
25	Not Specified	3.6	[4]
25	4.9	8.215	[5]

Table 2: Solubility of 2,3-Dichlorophenol in Organic Solvents

Solvent	Temperature (°C)	Solubility	Citation(s)
Acetone	Not Specified	Soluble	[3]
Benzene	Not Specified	Soluble	[4]
Chloroform	Not Specified	Soluble	[6]
Diethyl Ether	Not Specified	Soluble	[4][6]
Ethanol	Not Specified	Soluble	[3][4][6]
Ligroin	Not Specified	Soluble	[4]
Methanol	Not Specified	Soluble	[7][8]

Note: "Soluble" indicates that sources qualitatively describe **2,3-dichlorophenol** as soluble in the respective solvent, but no specific quantitative data (e.g., in g/L) was found in the reviewed literature.

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The most widely recognized and reliable method for determining the thermodynamic solubility of a substance is the shake-flask method, which is also outlined in OECD Guideline 105.[9][10][11] [12]



Principle of the Shake-Flask Method

The shake-flask method is based on achieving a saturated solution of the test substance in a specific solvent at a constant temperature.[13][14] An excess of the solid compound is added to the solvent and agitated for a prolonged period to ensure that equilibrium is reached between the dissolved and undissolved solute.[15][16] Once equilibrium is established, the concentration of the solute in the clear supernatant is determined analytically.[13][16]

Detailed Methodology

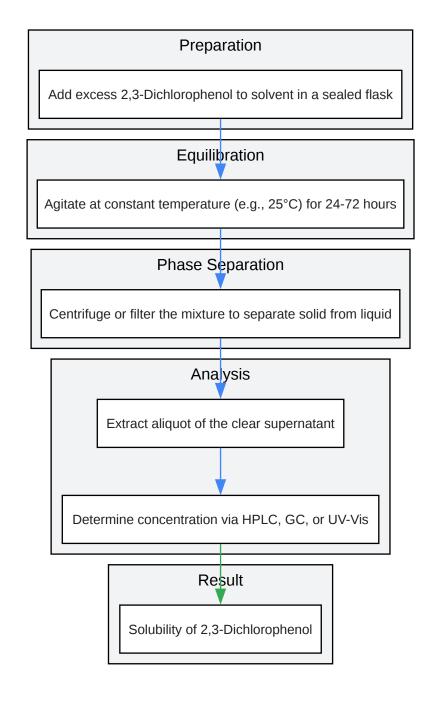
A generalized protocol for the shake-flask method is as follows:

- Preparation: An excess amount of **2,3-dichlorophenol** is added to a flask or vial containing a known volume of the desired solvent (e.g., water, ethanol).[13][14] The use of excess solid is crucial to ensure a saturated solution is formed.[15]
- Equilibration: The sealed flask is placed in a shaker or incubator with precise temperature control (e.g., 25 °C ± 0.5 °C).[9][17] The mixture is agitated at a constant speed for a sufficient duration to reach equilibrium. This can range from 24 to 72 hours, and preliminary tests can be conducted to determine the optimal equilibration time.[15][17]
- Phase Separation: After equilibration, the undissolved solid is separated from the saturated solution. This is typically achieved by centrifugation or filtration.[13][15] Care must be taken to maintain the constant temperature during this step to prevent any change in solubility.
- Analysis: The concentration of 2,3-dichlorophenol in the clear supernatant is then
 determined using a suitable analytical technique.[13] Common methods include HighPerformance Liquid Chromatography (HPLC), Gas Chromatography (GC), or UV-Vis
 spectrophotometry.[12]
- Replicates: The experiment should be performed in triplicate to ensure the reproducibility of the results.[13]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in determining the solubility of a compound using the shake-flask method.





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Caption: Workflow for Solubility Determination via the Shake-Flask Method.

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